

# An In-depth Technical Guide to the Physicochemical Properties of 5-Phenyllevulinic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Phenyllevulinic acid

Cat. No.: B2641836

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## Introduction

**5-Phenyllevulinic acid**, also known as 4-oxo-5-phenylpentanoic acid, is a fungal metabolite that has garnered interest in the scientific community. It is recognized for its biological activities, including inhibitory effects against the bacterium *B. megaterium*, the plant pathogenic fungus *S. tritici*, and the alga *C. fusca*. Furthermore, it serves as a valuable intermediate in the synthesis of sigma ( $\sigma$ ) receptor ligands, which are of significant interest in drug development for their potential therapeutic applications in a variety of central nervous system disorders. This guide provides a comprehensive overview of the known physicochemical properties of **5-Phenyllevulinic acid**, details the experimental protocols for their determination, and illustrates its role in the synthesis of sigma receptor ligands.

## Core Physicochemical Properties

The fundamental physicochemical characteristics of **5-Phenyllevulinic acid** are summarized in the table below. It is important to note that while some properties have been experimentally determined, others are predicted values derived from computational models due to a lack of available experimental data.

Property	Value	Data Type
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	Experimental
Molecular Weight	192.21 g/mol	Experimental
Appearance	Solid	Experimental
Melting Point	106-108 °C	Predicted
Boiling Point	365.9 °C at 760 mmHg	Predicted
Solubility	DMSO: 1 mg/mL[1]	Experimental
pKa (acidic)	4.53	Predicted
logP	1.35	Predicted

## Experimental Protocols for Physicochemical Property Determination

Accurate determination of physicochemical properties is crucial for drug development and research. The following are detailed methodologies for the key experiments cited.

### Melting Point Determination

The melting point of a solid organic compound like **5-Phenyllevulinic acid** can be determined using the capillary method with a melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **5-Phenyllevulinic acid** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample and the thermometer.

- Observation: The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid phase has transitioned to liquid (completion of melting) are recorded. This range is reported as the melting point. For a pure compound, this range is typically narrow (0.5-1 °C).

## Boiling Point Determination

As **5-Phenyllevulinic acid** is a solid at room temperature, its boiling point is determined at reduced pressure to prevent decomposition at high temperatures. The Thiele tube method is a common technique for this purpose.

Methodology:

- Sample Preparation: A small amount of **5-Phenyllevulinic acid** is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed inside the fusion tube with the open end submerged in the liquid.
- Apparatus Setup: The fusion tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- Observation: As the temperature rises, air trapped in the capillary tube will expand and escape as a stream of bubbles. The heating is continued until a steady stream of bubbles emerges. The heat source is then removed.
- Recording: The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point at that atmospheric pressure.

## pKa Determination

The acid dissociation constant (pKa) of the carboxylic acid group in **5-Phenyllevulinic acid** can be determined by potentiometric titration.

Methodology:

- **Solution Preparation:** A known concentration of **5-Phenyllevulinic acid** is dissolved in a suitable solvent, typically a mixture of water and a co-solvent like methanol or ethanol to ensure solubility.
- **Titration Setup:** The solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** A standardized solution of a strong base (e.g., NaOH) is added in small, precise increments.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized.

## logP Determination

The partition coefficient (logP) is a measure of a compound's lipophilicity and is crucial for predicting its pharmacokinetic properties. The shake-flask method is the traditional approach.

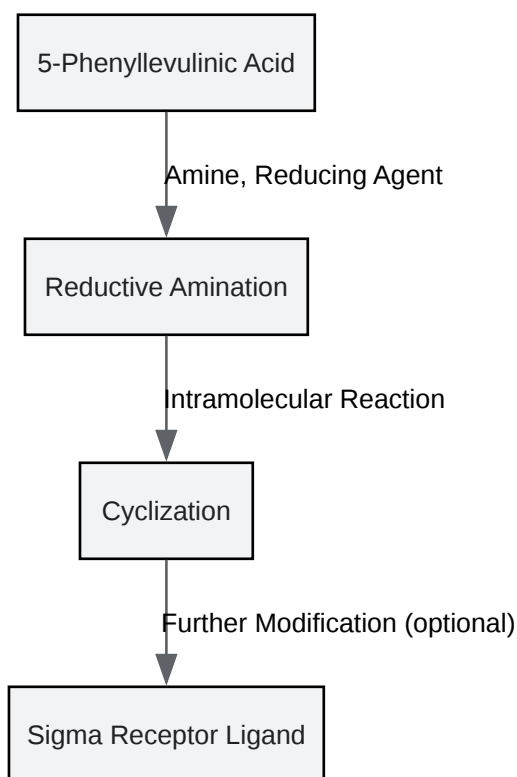
Methodology:

- **System Preparation:** n-Octanol and water are mutually saturated by shaking them together and allowing the phases to separate.
- **Partitioning:** A known amount of **5-Phenyllevulinic acid** is dissolved in a mixture of the pre-saturated n-octanol and water in a separatory funnel.
- **Equilibration:** The funnel is shaken vigorously to allow for the partitioning of the compound between the two phases and then left to stand until the phases have completely separated.
- **Concentration Measurement:** The concentration of **5-Phenyllevulinic acid** in each phase is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The logP is calculated as the logarithm of the ratio of the concentration of the compound in the n-octanol phase to its concentration in the aqueous phase.

## Visualizations

### Synthesis of Sigma ( $\sigma$ ) Receptor Ligands

**5-Phenyllevulinic acid** serves as a key intermediate in the synthesis of various sigma receptor ligands. The following diagram illustrates a generalized synthetic pathway.

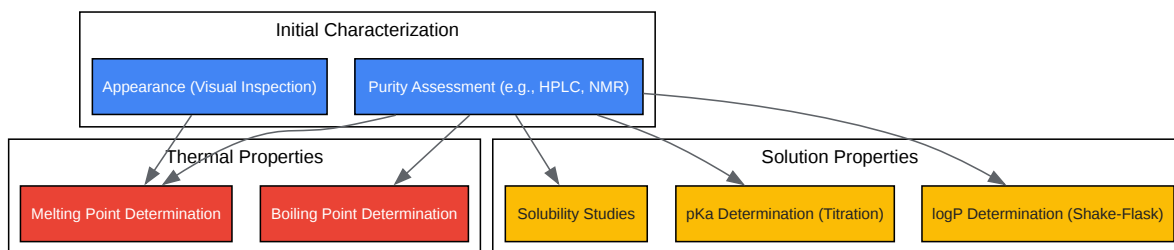


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Caption: Synthetic pathway to a sigma receptor ligand.

### Experimental Workflow for Physicochemical Property Determination

The logical flow for determining the key physicochemical properties of a solid organic acid like **5-Phenyllevulinic acid** is depicted below.



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Caption: Workflow for physicochemical property analysis.

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## References

- 1. Synthesis, Computational Insights, and Evaluation of Novel Sigma Receptors Ligands - PMC [pmc.ncbi.nlm.nih.gov]
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